

Pefloxacin Mesylate Dihydrate solubility improvement water

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Compound Focus: Pefloxacin Mesylate Dihydrate

CAS No.: 149676-40-4

Cat. No.: S538880

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Solubility Enhancement Data

The table below summarizes key quantitative data for PFM and its interaction with SDS.

Parameter	Value	Conditions / Method	Reference
Solubility in Pure Water	67 mg/mL	In vitro, at receipt date	[1]
Critical Micelle Concentration (CMC) of PFM	0.093 - 0.11 mol kg ⁻¹	Surface tension & conductivity, 303 K	[2]
Partition Coefficient (K _x)	8.4 × 10 ⁵	Between water & SDS micelles, 303 K	[2]
Binding Constant (K _b)	25	With SDS micelles	[2]
Gibbs Free Energy of Partitioning (ΔG _p)	-33.8 kJ mol ⁻¹	303 K, indicates spontaneity	[2]

Experimental Protocol: Micellar Solubilization with SDS

This detailed methodology is based on the published research investigating the thermodynamic solution properties of PFM [2].

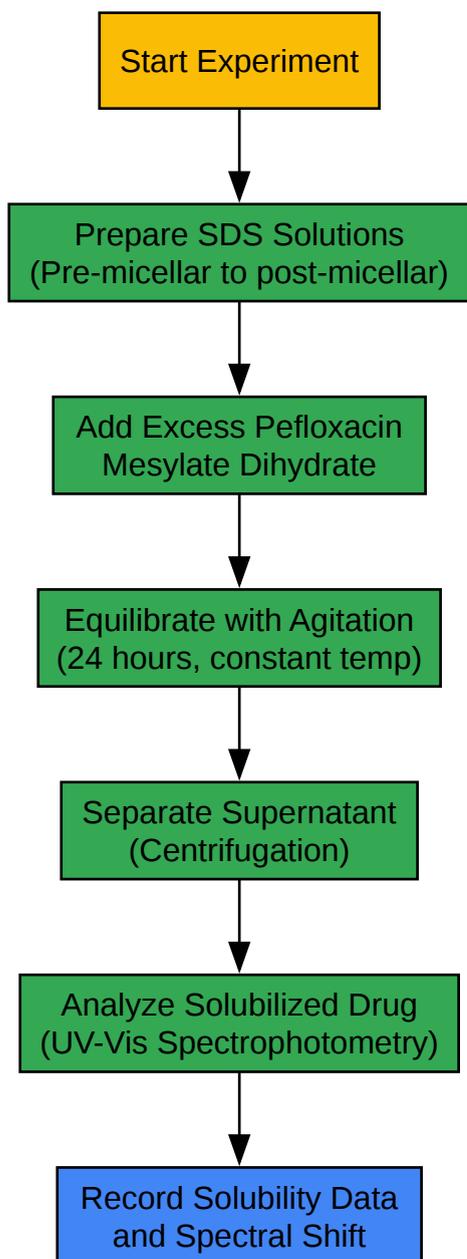
Materials and Preparation

- **API: Pefloxacin Mesylate Dihydrate** (PFM) (e.g., from Sigma-Aldrich) [2].
- **Surfactant:** Sodium Dodecyl Sulphate (SDS), high purity [2].
- **Solvent:** Deionized water.
- **Equipment:**
 - Precision balance
 - Mechanical shaker (e.g., IKA Labortechnik, HS 250)
 - Thermostatted water bath
 - Surface tensiometer (e.g., using a Du Nouy ring)
 - Conductivity meter
 - UV-Vis Spectrophotometer (e.g., JASCO 530)

Procedure

- **Solution Preparation:** Prepare a series of aqueous SDS solutions with concentrations ranging from below to above its CMC (approx. 8-9 mM). Maintain a constant temperature (e.g., 303 K) using a water bath [2].
- **Drug Incorporation:** Add an excess amount of PFM to each SDS solution.
- **Equilibration:** Seal the vials and agitate them using a mechanical shaker for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached.
- **Separation:** After equilibration, centrifuge the samples to separate the undissolved PFM from the saturated solution.
- **Analysis:** Determine the concentration of solubilized PFM in the supernatant using UV-Vis spectrophotometry. The interaction can be confirmed by a characteristic blue shift in the UV spectrum of PFM when incorporated into SDS micelles [2].

The following workflow outlines the key stages of the experiment:



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Mechanism of Solubilization

The significant solubility enhancement occurs due to the spontaneous partitioning of PFM molecules into SDS micelles [2].

- **Micelle Formation:** When the concentration of SDS exceeds its CMC, the molecules self-assemble into spherical structures called micelles. These have a hydrophobic core and a hydrophilic exterior

[2].

- **Drug Partitioning:** PFM molecules, which have intermediate polarity, are spontaneously encapsulated within the palisade layer of the SDS micelles—the region between the hydrophobic core and the hydrophilic surface. The negative value of ΔG_p confirms this process is thermodynamically favorable and spontaneous [2].
- **Biomimetic Model:** This micellar system is not just a solubility aid; it effectively mimics biological membranes, making it a valuable model for preliminary studies of drug-membrane interactions [2].

Frequently Asked Questions (FAQs)

Q1: Are there other surfactants besides SDS that can be used for solubilizing PFM? While the search results specifically detail the use of SDS, other ionic or non-ionic surfactants like hexadecyltrimethyl ammonium bromide (CTAB) or polysorbates (Tween) are commonly used in pharmaceutical solubilization. Their effectiveness would depend on their interaction with the specific chemical structure of PFM, which can be evaluated through similar experimental protocols [2].

Q2: What is the typical shelf life and storage condition for PFM stock solutions? One source indicates that a stock solution of PFM in water at 67 mg/mL can be prepared for immediate use "from the date of receipt" [1]. For long-term storage, it is standard practice to store the pure API powder in a cool, dry place and prepare fresh solutions frequently to ensure stability and avoid hydrolysis or degradation.

Q3: Why is a blue shift observed in the UV spectrum when PFM is incorporated into SDS micelles? The observed hypsochromic (blue) shift indicates a change in the microenvironment of the PFM molecule. When partitioned into the micelle, it experiences a less polar (more hydrophobic) environment compared to the bulk water. This change in polarity affects the electronic transitions of the drug molecule, leading to the observed spectral shift, which is clear evidence of successful solubilization and incorporation [2].

Q4: What are the key thermodynamic parameters that confirm the spontaneity of the process? The Gibbs free energy of micellization (ΔG_m°) and partitioning (ΔG_p) are the key indicators. The research shows that both the micellization of PFM itself and its partitioning into SDS micelles have negative ΔG values. This negative value confirms that these processes are thermodynamically spontaneous [2].

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References

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2. Thermodynamic solution properties of pefloxacin mesylate ... [sciencedirect.com]

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